

Technical Guide: Synthesis and Characterization of (1R,2R)-2-Propylcyclopropan-1-amine

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Compound of Interest

Compound Name: (1R,2R)-2-Propylcyclopropan-1-amine

Cat. No.: B12980820

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Executive Summary & Strategic Context

The moiety **(1R,2R)-2-propylcyclopropan-1-amine** represents a specific chiral scaffold often investigated in medicinal chemistry as a bioisostere of leucine or as a core pharmacophore in Lysine-Specific Demethylase 1 (LSD1) inhibitors. While the trans-isomers (e.g., tranylcypromine analogs) are more historically prominent in monoamine oxidase (MAO) inhibition, the cis-configuration (1R,2R) offers unique vectoral projection of the propyl chain, critical for exploring structure-activity relationships (SAR) in tight-binding pockets.

Stereochemical Definition: Based on Cahn-Ingold-Prelog (CIP) priority rules:

- C1 (Amine-bearing): Priority: $\text{-NH}_2 > \text{C2} > \text{C3} > \text{H}$.
- C2 (Propyl-bearing): Priority: $\text{C1} > \text{-CH}_2\text{CH}_2\text{CH}_3 > \text{C3} > \text{H}$.
- Configuration: The (1R,2R) designation corresponds to the cis-diastereomer, where both the amine and the propyl group are oriented on the same face of the cyclopropane ring (e.g., both "up").

This guide details the stereoselective synthesis of the (1R,2R) isomer, prioritizing the Charette Asymmetric Cyclopropanation of allylic alcohols followed by a Curtius Rearrangement. This route is selected for its high enantiocontrol and scalability compared to resolution-based methods.

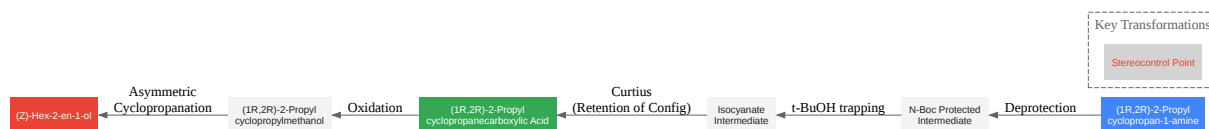
Retrosynthetic Analysis & Strategy

To access the chemically sensitive primary amine with high optical purity, we employ a strategy that installs the cyclopropane ring before the amine functionality.

Strategic Disconnections

- **C–N Bond Formation:** The primary amine is best installed via a Curtius Rearrangement of the corresponding carboxylic acid. This transformation proceeds with complete retention of stereochemistry at the migrating carbon (C1).^{[1][2]}
- **Cyclopropane Construction:** The (1R,2R)-cis geometry suggests the use of a Simmons-Smith type cyclopropanation on a (Z)-alkene. The reaction is stereospecific with respect to the olefin; therefore, starting with (Z)-hex-2-en-1-ol ensures the cis relationship.
- **Absolute Stereocontrol:** The use of a chiral dioxaborolane ligand (Charette's method) directs the zinc carbenoid addition to a specific face of the allylic alcohol.

Visualization: Retrosynthetic Pathway



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Caption: Retrosynthetic logic flow. Red node indicates the starting material determining cis-geometry; Green node indicates the stable chiral intermediate.

Detailed Experimental Protocol

Phase 1: Asymmetric Cyclopropanation

Objective: Synthesis of ((1R,2R)-2-propylcyclopropyl)methanol. Mechanism: Zinc-mediated methylene transfer directed by a chiral dioxaborolane ligand.

- Reagents:
 - Substrate: (Z)-Hex-2-en-1-ol (Commercial or via Lindlar reduction of 2-hexyn-1-ol).
 - Reagent: Diethylzinc (), Diiodomethane ().
 - Chiral Ligand: (4R,5R)-2-butyl-N,N,N',N'-tetramethyl-1,3,2-dioxaborolane-4,5-dicarboxamide (Charetté Ligand).
 - Solvent: Dichloromethane (DCM), anhydrous.

Protocol:

- Ligand Formation (In situ): In a flame-dried flask under Argon, dissolve the dioxaborolane ligand (0.12 eq) in anhydrous DCM. Add (2.2 eq) and stir at 0°C for 5 minutes.
- Reagent Addition: Add (2.2 eq) dropwise. A white precipitate may form (Furukawa reagent). Stir for 10–15 minutes.
- Substrate Addition: Add (Z)-hex-2-en-1-ol (1.0 eq) dissolved in minimal DCM dropwise at -10°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours.
- Quench: Quench carefully with saturated aqueous

- Workup: Separate layers. Extract aqueous layer with DCM. Wash combined organics with 1N NaOH (to remove ligand byproducts) and brine. Dry over

- Purification: Flash chromatography (Hexanes/EtOAc).
 - Checkpoint: Verify stereochemistry via NOE experiments (cis-coupling constants) and Optical Rotation.

Phase 2: Oxidation to Carboxylic Acid

Objective: Conversion to (1R,2R)-2-propylcyclopropanecarboxylic acid.

Protocol (TEMPO/BAIB Oxidation):

- Dissolve the cyclopropylmethanol (1.0 eq) in (1:1).
- Add TEMPO (0.1 eq) and (Diacetoxyiodo)benzene (BAIB, 2.2 eq).
- Stir at ambient temperature for 4 hours.
- Workup: Quench with , acidify to pH 2 with 1M HCl, and extract with EtOAc.
- Isolation: The acid is often used directly or purified via crystallization if solid, or column chromatography.

Phase 3: Curtius Rearrangement & Amine Isolation

Objective: Stereospecific conversion of the acid to the protected amine.

Protocol:

- Acyl Azide Formation: Dissolve the carboxylic acid (1.0 eq) in Toluene. Add Triethylamine (1.2 eq) and Diphenylphosphoryl azide (DPPA, 1.1 eq).
- Rearrangement: Heat the mixture to 80°C. Evolution of gas indicates isocyanate formation. Stir for 2 hours.
- Trapping: Add excess tert-butanol (-BuOH) and reflux for 12 hours to form the N-Boc protected amine.
 - Note: Alternatively, add benzyl alcohol to form Cbz-protected, or hydrolyze isocyanate with HCl (aq) for direct salt formation (risk of side reactions; Boc route is safer).
- Deprotection: Dissolve the N-Boc intermediate in 1,4-Dioxane. Add 4M HCl in Dioxane. Stir at RT for 3 hours.
- Final Isolation: Concentrate in vacuo. Triturate the solid with diethyl ether to yield **(1R,2R)-2-propylcyclopropan-1-amine** hydrochloride.

Characterization & Quality Control

Expected Analytical Data

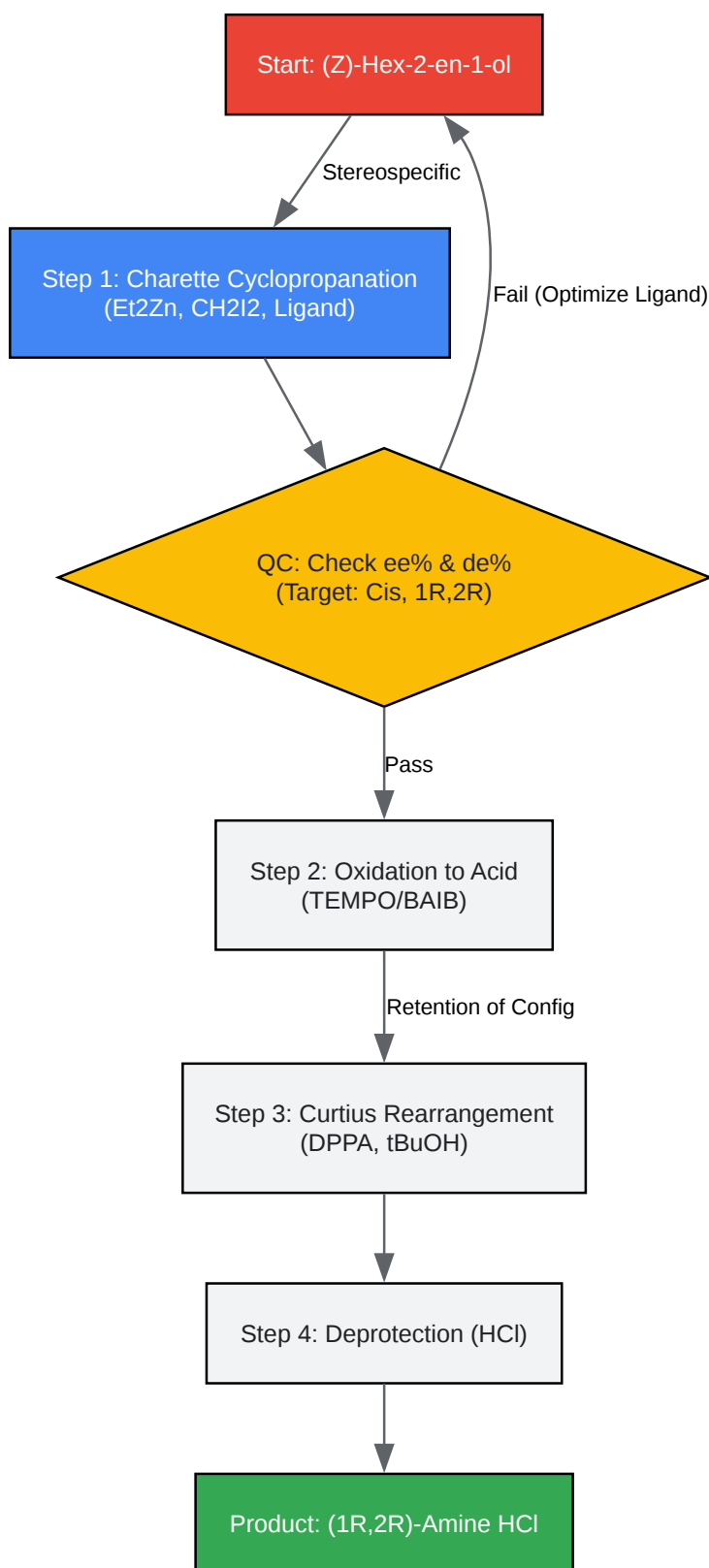
Technique	Parameter	Expected Observation
1H NMR	Cyclopropane Ring	High-field multiplets (0.3 - 0.9 ppm). Cis-coupling (Hz) typically larger than trans.
1H NMR	Propyl Group	Triplet (ppm), Multiplets (ppm).
13C NMR	Alpha-Carbon	Shift of C-NH2 typically around 30-35 ppm.
Mass Spec	HRMS (ESI+)	calc. for : 100.1126.
Chiral HPLC	Enantiomeric Excess	>95% ee (using Chiralcel OD-H or similar, derivatized with FDAA if necessary).
Polarimetry	Specific Rotation	value must be compared to established literature for the specific salt form.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Enantioselectivity	Moisture in Cyclopropanation	Ensure and are fresh; flame-dry all glassware.
Incomplete Oxidation	TEMPO degradation	Use fresh TEMPO; monitor pH (keep slightly acidic to neutral).
Explosion Risk	Azide accumulation	Safety Critical: Do not distill acyl azides. Conduct Curtius rearrangement in solution behind a blast shield.
Diastereomer Contamination	Impure Starting Alkene	Ensure (Z)-hex-2-en-1-ol is >98% Z-isomer. Isomerize or purify alkene before step 1.

Pathway Visualization

The following diagram illustrates the critical decision points and flow of the synthesis, emphasizing the stereochemical integrity.



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Caption: Operational workflow for the synthesis of **(1R,2R)-2-propylcyclopropan-1-amine** hydrochloride.

References

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Sources

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- 2. Curtius rearrangement - Wikipedia [en.wikipedia.org]
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